An In-depth Technical Guide to Ethyl N-cyanoacetimidate: Synthesis, Reactivity, and Applications

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Compound of Interest

Compound Name:	*Ethyl N-cyanoacetimidate*
CAS No.:	*1005474-85-0*
Cat. No.:	*B7948827*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **Ethyl N-cyanoacetimidate**, a versatile reagent in modern organic synthesis. Moving beyond a simple cataloging of properties, this document delves into the causal relationships behind its reactivity, provides field-proven applications, and offers detailed experimental protocols to ensure scientific integrity and reproducibility.

Compound Identification and Nomenclature

Ethyl N-cyanoacetimidate is a multifunctional organic compound that serves as a valuable building block in the synthesis of a wide array of heterocyclic compounds, particularly in the agrochemical and pharmaceutical industries. Due to its unique structure, it is known by several names in the chemical literature and commercial catalogs. Accurate identification is crucial for researchers.

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The primary identifier for this compound is its CAS Registry Number: 1558-82-3.[1]

Systematic and Common Names

A comprehensive list of synonyms and alternative names is provided below to facilitate literature and database searches.

Name Type	Name
IUPAC Name	ethyl N-cyanoethanimidate[2]
Common Synonyms	Ethyl N-cyanoacetimidate, Ethyl N-cyanoethanimideate[1], N-Cyanoacetimidic Acid Ethyl Ester[3], N-Cyanoethanimidic Acid Ethyl Ester, Cyano Ethyl Acetamidate[1]
Other Identifiers	(E)-Ethyl N-cyanoacetimidate, ETHYLN-CYANOACETOIMIDATE, N-CYANOETHANIMIDIC ETHYL ESTER

Chemical and Physical Properties

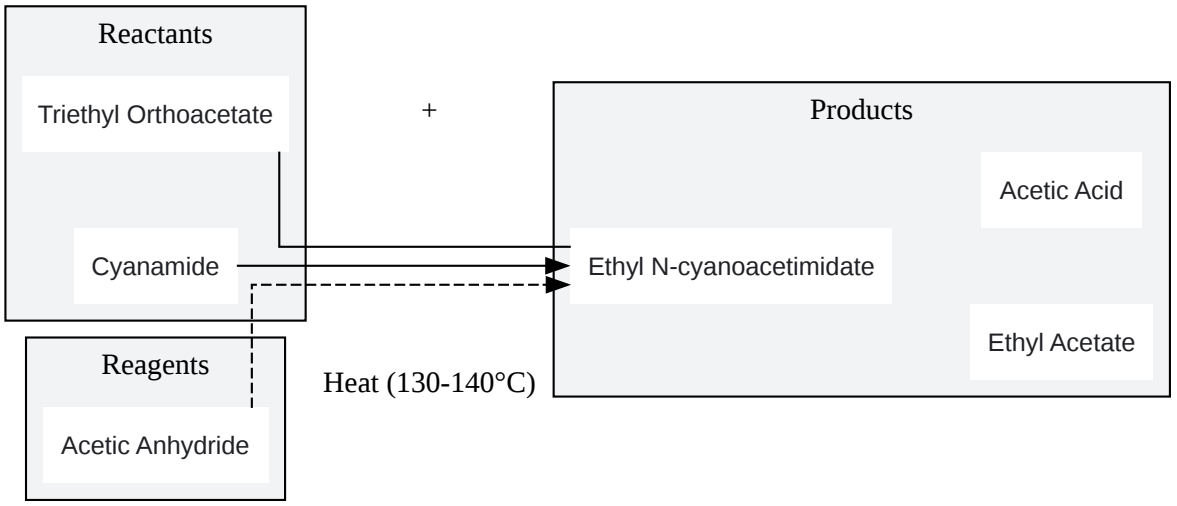
Property	Value	Source
Molecular Formula	$C_5H_8N_2O$	[1]
Molecular Weight	112.13 g/mol	[1]
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	133.2 ± 23.0 °C (Predicted)	[3]
Density	0.94 g/cm³	[3]
Flash Point	34 °C	[3]
Refractive Index	1.45	

Synthesis of **Ethyl N-cyanoacetimidate**: A Detailed Protocol

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The most common and efficient synthesis of **Ethyl N-cyanoacetimidate** involves the reaction of triethyl orthoacetate with cyanamide. This method provides a high yield of the desired product.

Reaction Scheme



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Caption: Synthesis of **Ethyl N-cyanoacetimidate**.

Experimental Protocol

This protocol is adapted from established literature procedures and is designed for laboratory-scale synthesis.[3]

Materials:

- Triethyl orthoacetate (1.0 mole)
- Cyanamide (1.0 mole)
- Acetic anhydride (2.0 moles)

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- Round-bottom flask equipped with a distillation apparatus and magnetic stirrer

Procedure:

- To a suitably sized round-bottom flask, add triethyl orthoacetate (1.0 mole), cyanamide (1.0 mole), and acetic anhydride (2.0 moles).
- Heat the reaction mixture to 130-140°C with vigorous stirring.
- Ethyl acetate and acetic acid will begin to distill over. Continue heating and distillation.
- Once the initial vigorous reaction subsides, maintain the temperature at 135-140°C until the majority of the ethyl acetate and acetic acid have been removed (approximately 1 hour).
- After cooling the reaction mixture to room temperature, purify the residue by distillation under reduced pressure to yield **Ethyl N-cyanoacetimidate**.

Mechanistic Insights and Reactivity

The synthetic utility of **Ethyl N-cyanoacetimidate** stems from the unique electronic properties of the N-cyanoimidate functionality. The molecule possesses both nucleophilic and electrophilic centers, allowing it to participate in a diverse range of chemical transformations.

The cyanamide moiety is characterized by a nucleophilic sp^3-amino nitrogen and an electrophilic nitrile unit.[4] This duality allows for a wide range of reactions, including cycloadditions and aminocyanations.[4] The imidate portion of the molecule also provides a reactive site for nucleophilic attack.

Applications in Synthesis

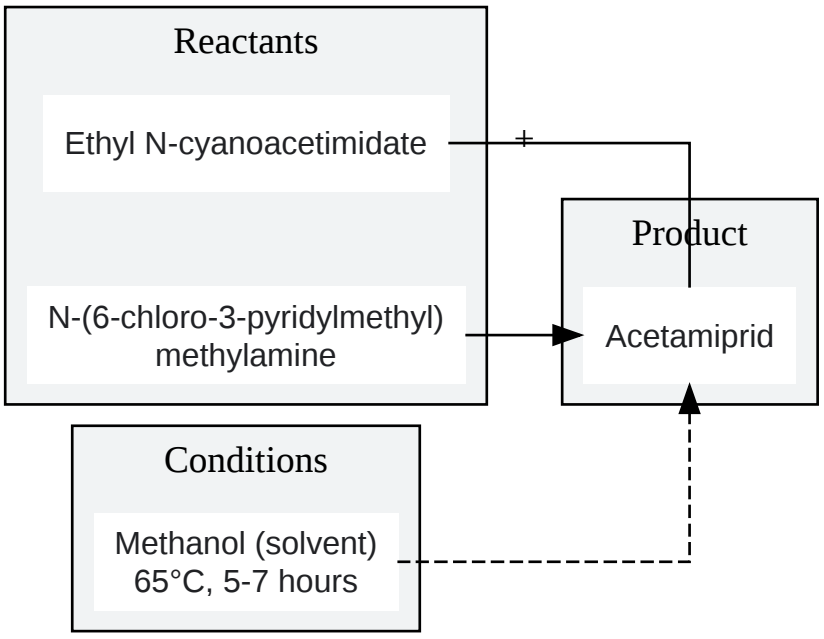
Ethyl N-cyanoacetimidate is a key intermediate in the synthesis of various agrochemicals and pharmaceuticals. Its ability to participate in condensation and cyclization reactions is fundamental to building complex heterocyclic structures.[5]

Synthesis of Acetamiprid

A prominent application of **Ethyl N-cyanoacetimidate** is in the production of the neonicotinoid insecticide, Acetamiprid.[1][6]

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Reaction Scheme:



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Caption: Synthesis of the insecticide Acetamiprid.

Experimental Protocol for Acetamiprid Synthesis:

This protocol is based on a patented synthesis method.[7][8]

Materials:

- N-(6-chloro-3-pyridylmethyl)methylamine (157.5 g)
- **Ethyl N-cyanoacetimidate** (112 g)
- Ethanol (100 g) or Methanol
- Reaction flask with stirrer, thermometer, and reflux condenser

Procedure:

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- In a reaction flask, combine N-(6-chloro-3-pyridylmethyl)methylamine and ethanol (or methanol).
- Add **Ethyl N-cyanoacetimidate** to the mixture.
- Heat the reaction to 65°C and maintain for 5-7 hours with stirring.
- Upon completion of the reaction, cool the mixture to 0°C.
- The product will precipitate. Filter the solid and wash with saturated brine.
- After drying, Acetamiprid is obtained with a purity of approximately 96.8% and a yield of around 96.6%.[8]

Synthesis of Substituted Pyrimidines

Ethyl N-cyanoacetimidate is a valuable precursor for the synthesis of substituted pyrimidines, a class of compounds with significant biological activity.

Spectroscopic Characterization

Accurate characterization of **Ethyl N-cyanoacetimidate** is essential for confirming its identity and purity. Below is a summary of expected spectroscopic data.

Spectroscopy	Key Features
^{1}H NMR	Signals corresponding to the ethyl group (triplet and quartet) and the methyl group (singlet).
^{13}C NMR	Resonances for the carbonyl carbon, nitrile carbon, and the carbons of the ethyl and methyl groups.
FTIR	Characteristic absorption bands for the C=N bond, C≡N (nitrile) bond, and C-O bond. PubChem reports an FTIR spectrum obtained on a Bruker IFS 85 instrument as a film.[2]
Mass Spec	The molecular ion peak and characteristic fragmentation patterns.

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Safe Handling and Disposal

Ethyl N-cyanoacetimidate contains a cyano group and must be handled with extreme caution due to its high acute toxicity.[9]

Safety Precautions

- Engineering Controls: Always handle **Ethyl N-cyanoacetimidate** in a certified laboratory chemical fume hood to prevent inhalation of vapors.[10]
- Personal Protective Equipment (PPE):
  - Wear a lab coat, chemical-resistant gloves (double gloving is recommended), and safety goggles. A face shield should be used if there is a splash hazard.[10][11]
- Work Practices:
  - Never work alone when handling cyanide compounds.[11]
  - Establish a designated work area and clearly label it with the appropriate hazard warnings.[10]
  - Avoid contact with acids, as this can liberate highly toxic hydrogen cyanide gas.[11]

Emergency Procedures

In case of exposure:

- Immediately call for emergency medical assistance.
- Remove the affected individual from the contaminated area.
- Remove all contaminated clothing.
- For skin contact, flush the affected area with copious amounts of water for at least 15 minutes in a safety shower.[10]
- For eye contact, flush with water for at least 15 minutes using an emergency eyewash station.[10]

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Waste Disposal

- All waste containing **Ethyl N-cyanoacetimidate**, including contaminated labware and PPE, must be treated as hazardous waste.
- Cyanide waste should be segregated from other waste streams and stored in clearly labeled, dedicated containers.[11][12]
- Do not mix cyanide waste with acids.[11]
- Follow all local and institutional regulations for the disposal of P-listed hazardous waste.[9]

Conclusion

Ethyl N-cyanoacetimidate is a potent and versatile reagent with significant applications in the synthesis of agrochemicals and pharmaceuticals. Its unique reactivity, stemming from the N-cyanoimidate functional group, allows for the efficient construction of complex heterocyclic systems. A thorough understanding of its synthesis, reactivity, and safe handling procedures, as outlined in this guide, is paramount for its effective and responsible use in research and development.

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